

Discovery and Synthesis of WSB1 Degradator 1: A Technical Guide

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Compound of Interest

Compound Name: WSB1 Degradator 1

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the discovery, synthesis, and biological evaluation of **WSB1 Degradator 1**, a novel small molecule designed to induce the degradation of the WD repeat and SOCS box-containing protein 1 (WSB1). WSB1 is an E3 ubiquitin ligase subunit implicated in cancer progression and metastasis, making it a compelling target for therapeutic intervention. This document details the quantitative data, experimental protocols, and relevant signaling pathways associated with **WSB1 Degradator 1**.

Core Data Summary

The following tables summarize the key quantitative data for **WSB1 Degradator 1**, also referred to as compound 4 in foundational studies.

Table 1: Physicochemical Properties of **WSB1 Degradator 1**

Property	Value
Chemical Name	5,6-Bis(4-methoxy-3-methylphenyl)pyridin-2-amine
Molecular Formula	C ₂₃ H ₂₄ N ₂ O ₂
Molecular Weight	376.46 g/mol
CAS Number	2306039-66-5

Table 2: In Vitro Efficacy and Biological Activity

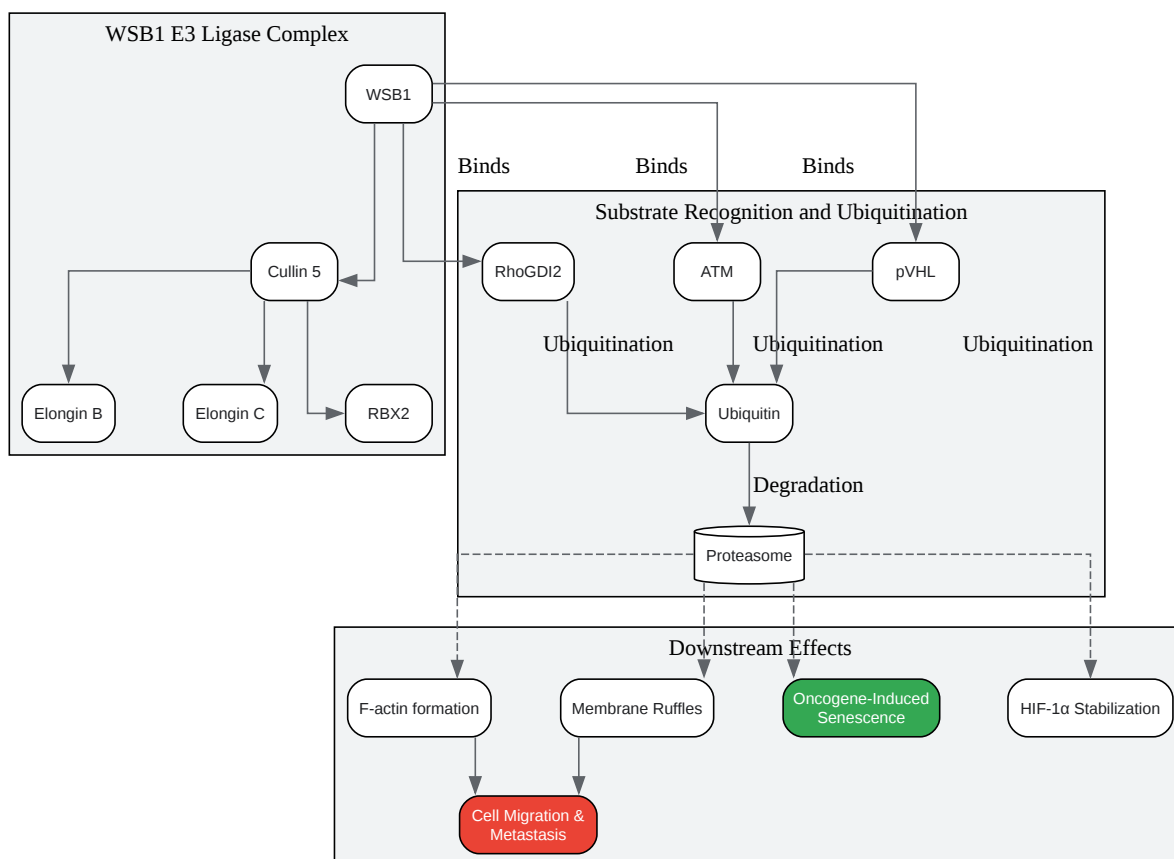
Assay	Cell Line	Parameter	Value
Anti-migration	KHOS	IC ₅₀	39.1 μ M[1]
Anti-migration	H460	IC ₅₀	24.47 μ M[1]
WSB1 Degradation	H1299-WSB1	Time-dependent	Observed from 2-24 hours[1]
WSB1 Degradation	H1299-WSB1	Dose-dependent	Observed from 0.25-2500 nM[1]

Table 3: In Vivo Pharmacokinetics in Rats

Route of Administration	Dose	T _{max}	T _{1/2}	C _{max}	AUC _{0-t}
Oral (p.o.)	100 mg/kg	Fast Absorption	Fast Clearance	Acceptable	Acceptable[1]
Intraperitoneal (i.p.)	160 mg/kg	Fast Absorption	-	Acceptable	Acceptable[1]

Signaling Pathways and Mechanism of Action

WSB1 is a crucial component of an E3 ubiquitin ligase complex that targets various proteins for proteasomal degradation. Its dysregulation has been linked to the stabilization of oncogenic proteins and the promotion of cancer cell migration and metastasis.

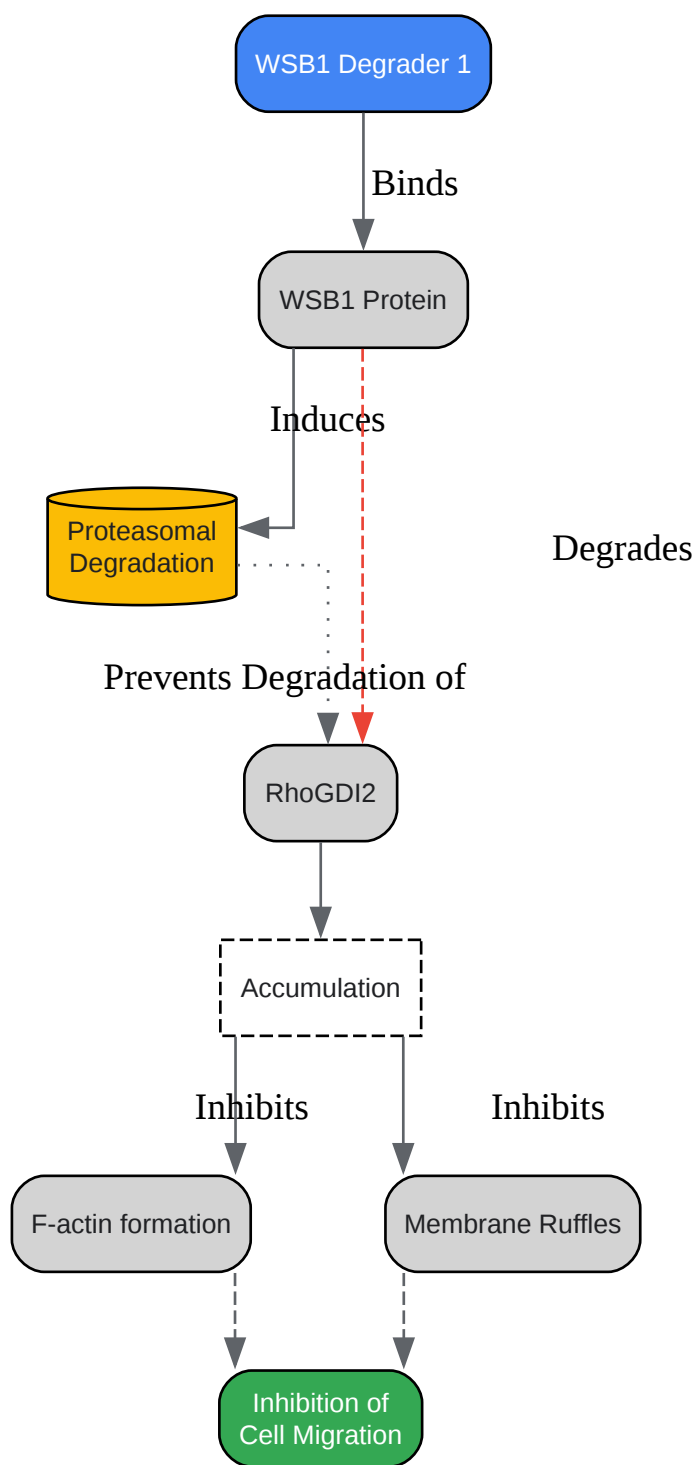


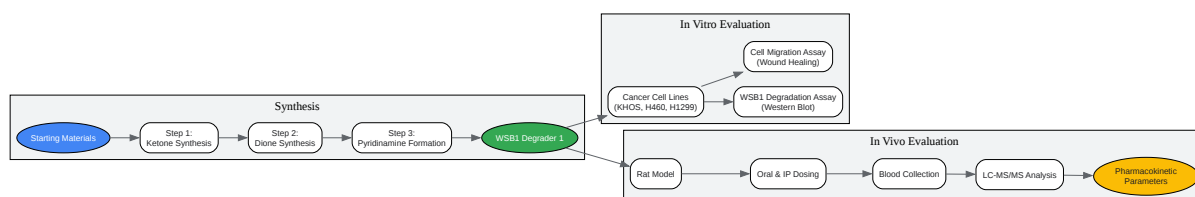
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Caption: WSB1 Signaling Pathway and Downstream Effects.

WSB1 Degradator 1 functions by binding to WSB1, leading to its degradation. This, in turn, prevents the ubiquitination and subsequent degradation of WSB1 target proteins such as

RhoGDI2. The accumulation of RhoGDI2 inhibits the formation of F-actin and membrane ruffles, thereby suppressing cancer cell migration.





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References

- 1. researchgate.net [researchgate.net]
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